Introduction: The Significance of Cyclohexyl Carbamate in Drug Development

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Compound of Interest

Compound Name:	*Cyclohexyl carbamate*
CAS No.:	*1124-54-5*
Cat. No.:	*B072187*

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The precise understanding of a molecule's three-dimensional structure is fundamental to modern drug discovery and materials science. It dictates physical properties such as solubility and stability, and governs the specific intermolecular interactions responsible for biological activity. **Cyclohexyl carbamate**, a seemingly simple organic molecule, serves as a crucial building block in the synthesis of more complex active pharmaceutical ingredients (APIs). Its structural analysis, therefore, is not merely an academic exercise but a critical step in ensuring the quality, stability, and efficacy of downstream products.

The Carbamate Moiety: A Privileged Scaffold

The carbamate functional group is a cornerstone of medicinal chemistry, often employed as a bioisostere for the amide bond.[1] Its unique electronic structure, an amide-ester hybrid, confers high chemical and proteolytic stability, making it an ideal surrogate in peptide-based drug design.[1] The carbamate moiety exhibits a degree of conformational restriction and can act as both a hydrogen bond donor (the N-H group) and acceptor (the carbonyl oxygen), enabling it to participate in crucial binding interactions with biological targets.[1][2]

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Cyclohexyl Carbamate: Properties and Role as a Synthetic Intermediate

Cyclohexyl carbamate ($C_7H_{13}NO_2$) is a key intermediate in various synthetic pathways, including the production of pharmaceuticals like the anticoagulant Edoxaban.[3] Its solid-state properties, dictated by its crystal structure, can influence reaction kinetics, purification efficiency, and storage stability.

Property	Value	Source
Molecular Formula	$C_7H_{13}NO_2$	PubChem[4]
IUPAC Name	cyclohexyl carbamate	PubChem[4]
Molecular Weight	143.18 g/mol	PubChem[4]
CAS Number	1124-54-5	PubChem[4]

The Rationale for Crystal Structure Analysis

Determining the crystal structure of **cyclohexyl carbamate** allows researchers to:

- Unambiguously confirm its chemical identity and stereochemistry.
- Understand its conformational preferences, such as the chair conformation of the cyclohexyl ring.
- Map the intermolecular forces, particularly hydrogen bonding, that dictate how the molecules pack in the solid state.
- Provide a basis for understanding and controlling polymorphism, where different crystal packings of the same molecule can lead to vastly different physical properties.

Foundational Principles of Single-Crystal X-ray Crystallography

Single-crystal X-ray crystallography is a powerful analytical technique that provides detailed, three-dimensional information about the atomic arrangement within a crystal.[5][6]

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The Crystalline State and the Unit Cell

A crystal is a solid material in which the constituent atoms or molecules are arranged in a highly ordered, repeating pattern.[7] The smallest repeating unit of this pattern is called the unit cell. The entire crystal can be constructed by translating the unit cell in three dimensions.

Bragg's Law and the Diffraction Phenomenon

When a beam of monochromatic X-rays strikes a crystal, the regularly spaced planes of atoms act as a three-dimensional diffraction grating.[6][8] Constructive interference of the scattered X-rays occurs only at specific angles that satisfy Bragg's Law:

$n\lambda = 2d \sin\theta$

Where:

- n is an integer.
- λ is the wavelength of the X-rays.
- d is the spacing between the crystal lattice planes.
- θ is the angle of incidence.

By systematically rotating the crystal and measuring the angles and intensities of the diffracted beams, we can map out the crystal's reciprocal lattice.[9]

From Diffraction Pattern to Electron Density Map

The ultimate goal of the diffraction experiment is to determine the distribution of electron density within the unit cell. The intensity of each diffracted spot is proportional to the square of the structure factor amplitude ($|F|^2$), while the position of the spot gives information about the crystal lattice.[7] The electron density (ρ) at any point (x, y, z) in the unit cell is calculated via a Fourier transform of the structure factors. However, the experiment only yields the intensities, not the phases of the diffracted waves. This is the "phase problem" in crystallography, which is typically solved using computational methods.[7][10]

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Experimental Workflow: From Synthesis to Single Crystal

The quality of the final crystal structure is entirely dependent on the quality of the single crystal used for the experiment. This section details the critical, hands-on steps leading up to data collection.

Synthesis and Purification of Cyclohexyl Carbamate

Cyclohexyl carbamate can be synthesized through several established routes, such as the reaction of amines with carbon dioxide and halides.[11] For crystallographic analysis, the compound must be of the highest possible purity (>99%). Impurities can inhibit crystal growth or become incorporated into the lattice, leading to disorder and a poor-quality structure.

The Critical Step: Growing High-Quality Single Crystals

Crystallization is often more of an art than a science, requiring patience and systematic screening. The goal is to create a supersaturated solution from which the molecule will slowly precipitate in an ordered fashion.

The choice of solvent is the most critical variable. A good solvent for crystallization will dissolve the compound when heated or in larger volumes but allow it to become sparingly soluble upon slow cooling or evaporation. Hydrogen bonding between the solvent and **cyclohexyl carbamate** can influence packing and should be considered.[12] Highly volatile solvents like dichloromethane should generally be avoided for slow evaporation as they can cause the compound to "crash out" of solution, forming a powder instead of single crystals.[12]

Protocol 1: Slow Evaporation Crystallization Screening

This is the most common and straightforward technique for organic molecules.

- Preparation: Place ~5-10 mg of highly purified **cyclohexyl carbamate** into several small, clean glass vials (e.g., 4 mL vials).
- Solvent Addition: To each vial, add a different solvent (e.g., ethanol, methanol, ethyl acetate, toluene, acetonitrile, or a mixture like ethanol/water) dropwise until the solid is just dissolved. A slight warming may be necessary.

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- Slow Evaporation: Cover each vial with a cap, or with paraffin film pierced with a needle. This prevents dust contamination while allowing the solvent to evaporate very slowly over several days to weeks.
- Causality Check: The slow rate is crucial. Rapid evaporation does not give molecules enough time to arrange themselves into an ordered lattice, resulting in amorphous solid or very small, poor-quality crystals.[12]
- Incubation: Store the vials in a vibration-free environment at a constant temperature.
- Monitoring: Check the vials periodically under a microscope for the formation of clear, well-defined single crystals with sharp edges.

Crystal Selection and Mounting

Once suitable crystals have formed, a single, ideal specimen must be selected.

- Selection: Under a stereomicroscope, select a crystal that is clear, free of cracks or defects, and has uniform morphology. An ideal size is typically 0.1-0.3 mm in all dimensions.
- Mounting: The selected crystal is carefully picked up using a cryo-loop (a small nylon loop) and coated in a cryoprotectant (e.g., Paratone-N oil) to prevent ice formation during cooling.
- Placement: The loop is then mounted onto a goniometer head on the diffractometer.

Single-Crystal X-ray Diffraction: Data Acquisition

With a suitable crystal mounted, the process of collecting diffraction data can begin.

Diagram: Overall Crystal Structure Analysis Pipeline

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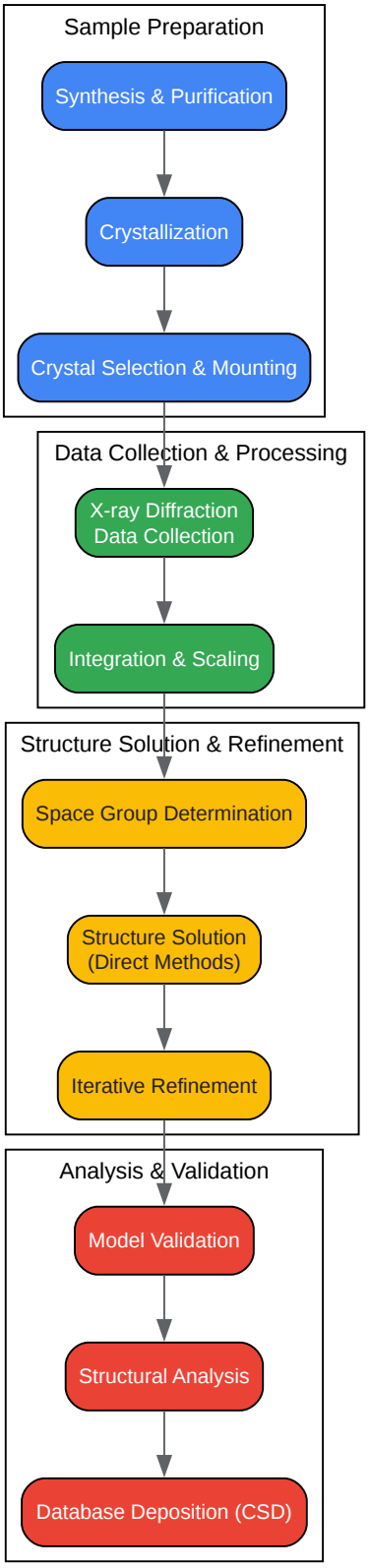

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Caption: Workflow for single-crystal X-ray structure determination.

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The Diffractometer: Key Components

A modern diffractometer consists of an X-ray source, a goniometer to orient the crystal, and a detector (typically a CCD or pixel-array detector) to record the diffraction pattern.

The Logic of Data Collection Strategy

- Molybdenum (Mo Kα, λ = 0.71073 Å): The standard for small-molecule crystallography. Its shorter wavelength allows for the collection of more data to higher resolution.
- Copper (Cu Kα, λ = 1.5418 Å): Used for determining the absolute structure of chiral molecules or for very small unit cells.

For **cyclohexyl carbamate**, a molybdenum source is the standard and appropriate choice.

Data is almost universally collected at low temperatures (around 100 K) by bathing the crystal in a stream of cold nitrogen gas.

- Causality: At low temperatures, thermal motion of the atoms is significantly reduced. This leads to less diffuse scattering and sharper diffraction spots at higher angles, resulting in a higher-resolution, more precise final structure. It also mitigates potential radiation damage to the crystal.

Protocol 2: A Typical Data Collection Run

- Initialization: The mounted crystal is centered in the X-ray beam.
- Unit Cell Determination: A short series of initial frames (scans) are collected to locate diffraction spots. The positions of these spots are used by the software to determine the preliminary dimensions of the unit cell.
- Data Collection Strategy: The software calculates an optimized strategy to collect a complete and redundant dataset. This involves a series of "runs," where the crystal is rotated through a specific angular range (e.g., omega or phi scans) at different detector and goniometer positions.[9]
- Execution: The full data collection is initiated. This can take anywhere from a few hours to a full day, depending on the crystal's scattering power and the diffractometer.[6] Each frame is

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saved as a raw image file.

Data Processing and Structure Solution

After data collection, the computational part of the process begins. This involves converting hundreds of raw images into a single file of reflection data and then solving the phase problem to generate an initial structural model.[13]

From Raw Frames to Reflection Data: Integration and Scaling

- Integration: The software identifies the diffraction spots on each image and measures their intensities.[13]

- Scaling and Merging: The intensities from all frames are scaled to a common reference to account for variations in exposure time and crystal decay. Redundant measurements of the same reflection are averaged to improve data quality. The output is a single .hkl file containing the Miller indices (h,k,l) and the corresponding intensity for each unique reflection.

Space Group Determination

Based on the symmetry of the diffraction pattern and systematic absences (reflections that are predicted but have zero intensity), the software determines the crystal's space group.[9] This defines the symmetry operations within the unit cell and is crucial for solving the structure correctly.

Solving the Phase Problem: Direct Methods

For small molecules like **cyclohexyl carbamate**, the phase problem is typically solved using "direct methods."[10][14] These are computational algorithms that use statistical relationships between the phases of the strongest reflections to derive an initial set of phases. A Fourier transform using these calculated phases and the measured amplitudes produces the first electron density map.

Protocol 3: Structure Solution using Olex2/SHELXT

Modern software suites like Olex2 provide a graphical interface for powerful underlying programs like the SHELX suite.[15]

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- Data Import: The .hkl and associated instruction files are loaded into Olex2.
- Space Group Confirmation: The program will suggest the most likely space group based on the data; this is confirmed by the user.
- Structure Solution: The SHELXT program is run. It automatically applies direct methods to locate the positions of the heaviest atoms (in this case, oxygen, nitrogen, and carbon).
- Initial Model: If successful, an initial molecular fragment will appear in the graphical window, corresponding to peaks in the first electron density map.

Structure Refinement and Validation

The initial model from the solution step is only an approximation. It must be completed and optimized through an iterative process of refinement.

The Iterative Process: Least-Squares Refinement

Refinement is the process of adjusting the parameters of the structural model (atomic coordinates, displacement parameters) to achieve the best possible fit between the calculated diffraction pattern (from the model) and the experimentally observed diffraction pattern.[10][14] This is typically done using a least-squares algorithm.

- Atom Assignment: The initial atomic positions are identified and assigned to the correct elements (C, N, O).
- Isotropic Refinement: The positions and isotropic (spherical) thermal parameters are refined.
- Difference Fourier Map: A difference map is calculated, which shows locations where the observed electron density is higher or lower than the model predicts. Peaks in this map correspond to missing atoms (usually hydrogens).
- Anisotropic Refinement: The thermal motion of non-hydrogen atoms is modeled using ellipsoids (anisotropic displacement parameters). Hydrogen atoms are typically added at calculated positions.
- Convergence: The refinement cycles are repeated until the model converges, meaning that further adjustments do not significantly improve the fit to the data.

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Interpreting the Model: Atomic Coordinates and Displacement Parameters

The final refined model consists of a list of atomic coordinates for each atom in the asymmetric unit, along with anisotropic displacement parameters (ADPs) that describe the thermal motion of each atom.

Self-Validation: Assessing the Quality of the Final Model

It is crucial to validate the quality of the final structure using several key metrics.

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Parameter	Typical Value (for small molecule)	Description
Crystal System	e.g., Monoclinic	The crystal system defined by the unit cell parameters.
Space Group	e.g., $P2_1/c$	The specific symmetry of the crystal arrangement.[9]
a, b, c (Å)	5-20 Å	The lengths of the unit cell axes.
α, β, γ (°)	90-120°	The angles between the unit cell axes.
Resolution (Å)	< 0.8 Å	The smallest d-spacing for which data was measured. Lower is better.
R1 (for I > 2σ(I))	< 0.05 (5%)	A measure of the agreement between observed and calculated structure factor amplitudes. Lower is better.
wR2 (all data)	< 0.15 (15%)	A weighted R-factor based on all data. Lower is better.
Goodness-of-Fit (GooF)	~ 1.0	Should be close to 1 for a good model and correct weighting scheme.
Largest Diff. Peak/Hole ($e^{-}Å^{-3}$)	-0.5 to +0.5	The residual electron density. Large peaks may indicate missing atoms or disorder.

Analysis of the **Cyclohexyl Carbamate** Structure

With a validated model, the final step is to analyze the chemical and geometric information it contains. This section describes the expected findings for a hypothetical, well-ordered structure of **cyclohexyl carbamate**.

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Intramolecular Geometry: Bond Lengths, Angles, and Conformation

The analysis would reveal precise bond lengths and angles, which can be compared to standard values. For **cyclohexyl carbamate**, one would expect to confirm:

- The chair conformation of the cyclohexyl ring, which is the most stable arrangement.
- The planarity of the carbamate group due to resonance delocalization.[2]

This table shows representative data from a related carbamate structure to illustrate the expected precision.[16]

Bond/Angle	Value (Å or °)
C-O (carbonyl)	~1.21 Å
C-O (ester)	~1.35 Å
C-N	~1.33 Å
O=C-O Angle	~125°
O=C-N Angle	~125°

Intermolecular Interactions: Hydrogen Bonding and Crystal Packing

A key part of the analysis is identifying how the molecules interact with each other to build the crystal lattice. For **cyclohexyl carbamate**, the primary interaction would be hydrogen bonding between the N-H donor and the carbonyl oxygen acceptor of a neighboring molecule. This often leads to the formation of chains or sheets within the crystal structure, which are then packed together via weaker van der Waals forces.

Conclusion: From Structure to Application

The single-crystal X-ray analysis of **cyclohexyl carbamate** provides an unambiguous, atom-level picture of its solid-state structure. This is not just an endpoint but a critical data point that

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informs further development. The detailed knowledge of its conformation, hydrogen bonding motifs, and crystal packing is essential for rationalizing its physical properties and for controlling its behavior in crystallization processes on an industrial scale. For drug development professionals, this structural data provides a foundational layer of understanding for a key synthetic intermediate, ensuring quality and consistency in the manufacturing pipeline.

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